

Standard Operating Procedure for the Preparation of ML251 Stock Solutions

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Compound of Interest

Compound Name: **ML251**

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Abstract

This document provides a detailed standard operating procedure (SOP) for the preparation of stock solutions of **ML251**, a known inhibitor of phosphofructokinase (PFK). The protocol includes information on the necessary materials, safety precautions, and a step-by-step guide for dissolving and storing the compound. Additionally, this guide presents a visualization of the glycolytic pathway to illustrate the mechanism of action of **ML251** and a workflow for the preparation of stock solutions.

Introduction

ML251 is a small molecule inhibitor of phosphofructokinase (PFK), a key regulatory enzyme in the glycolysis pathway. Accurate and consistent preparation of **ML251** stock solutions is critical for reliable and reproducible experimental results in cell-based assays and other research applications. This SOP outlines a standardized method for the preparation of **ML251** stock solutions to ensure consistency and safety in the laboratory.

Physicochemical and Safety Data

A summary of the key quantitative data for **ML251** is provided in the table below.

Property	Value	Source
Molecular Weight	426.27 g/mol	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]
Recommended Storage of Powder	-20°C for up to 2 years	[1]
Recommended Storage of Stock Solution in DMSO	2 weeks at 4°C or 6 months at -80°C	[1]

Safety Precautions:

A specific Safety Data Sheet (SDS) for **ML251** was not found. Therefore, general laboratory safety precautions for handling chemical compounds should be strictly followed. Always consult the compound-specific SDS provided by the supplier before handling.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Handling: Handle **ML251** powder in a chemical fume hood to avoid inhalation of dust. Avoid contact with skin and eyes.
- Disposal: Dispose of waste according to institutional and local regulations for chemical waste.

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **ML251** in DMSO. This is a common starting concentration for many small molecules used in in vitro studies.

Materials:

- **ML251** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Microcentrifuge tubes or amber glass vials

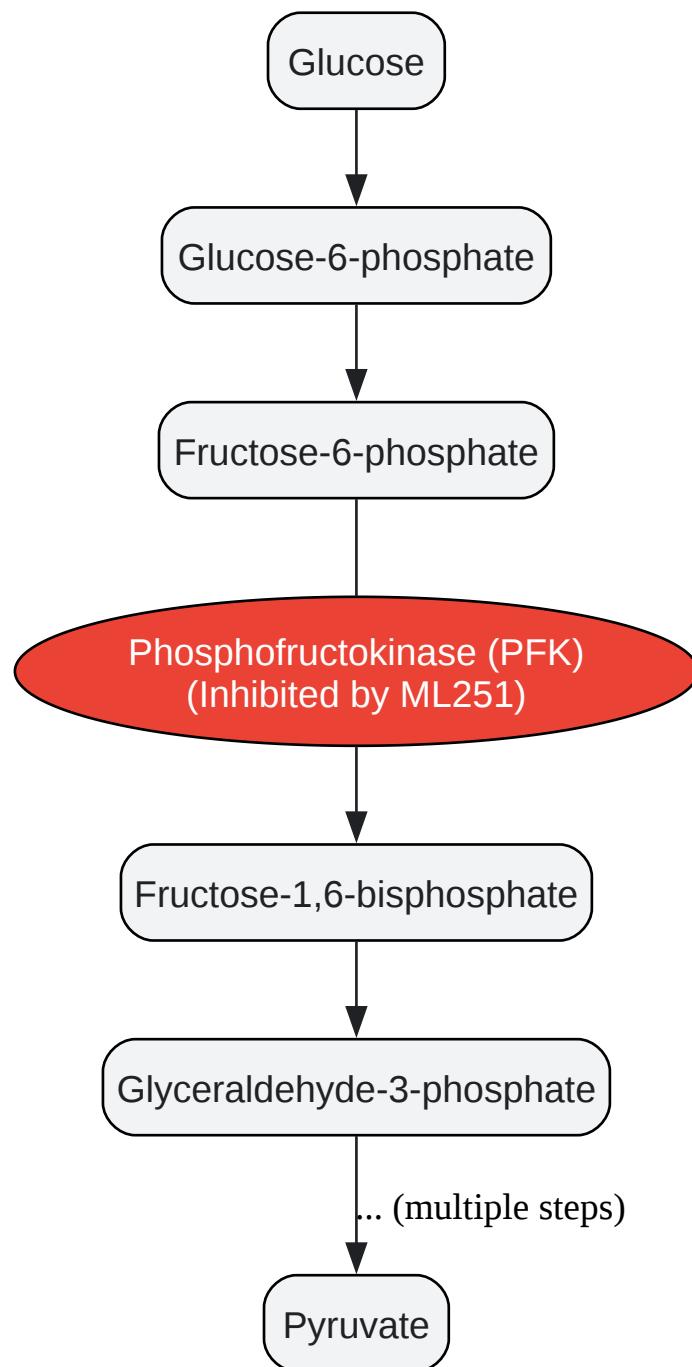
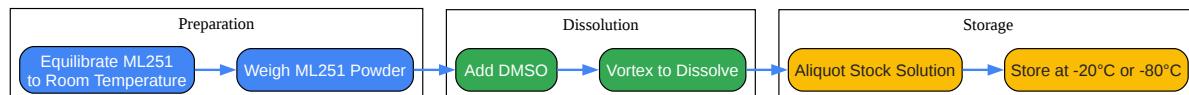
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Equilibration: Before opening, allow the vial of **ML251** powder to equilibrate to room temperature for at least 30 minutes. This prevents the condensation of moisture onto the powder.
- Weighing: In a chemical fume hood, carefully weigh out the desired amount of **ML251** powder using an analytical balance. To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol) * 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L * 0.001 L * 426.27 g/mol * 1000 mg/g = 4.26 mg
- Dissolution:
 - Transfer the weighed **ML251** powder to a sterile microcentrifuge tube or amber glass vial.
 - Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, solvent, date of preparation, and your initials.

- Store the aliquots at -20°C or -80°C for long-term storage. Based on supplier data, the solution is stable for up to 6 months at -80°C in DMSO[1]. For short-term use, the solution can be stored at 4°C for up to 2 weeks[1].

Experimental Workflow



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